

Ddr1-IN-4 solubility issues and solutions

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Compound of Interest

Compound Name: Ddr1-IN-4

Cat. No.: B607013

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Technical Support Center: DDR1-IN-4

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **DDR1-IN-4**. The information is presented in a question-and-answer format to directly address common issues, particularly those related to solubility.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is **DDR1-IN-4** and what is its primary mechanism of action?

DDR1-IN-4 is a potent and selective inhibitor of the Discoidin Domain Receptor 1 (DDR1), a receptor tyrosine kinase.^{[1][2]} Its primary mechanism of action is the inhibition of DDR1 autophosphorylation.^{[1][2]} It demonstrates high selectivity for DDR1 over the closely related DDR2.^{[1][2]}

Q2: I am having trouble dissolving **DDR1-IN-4**. What are the recommended solvents and procedures?

DDR1-IN-4 exhibits high solubility in Dimethyl Sulfoxide (DMSO). For optimal dissolution, it is recommended to use newly opened, anhydrous DMSO as it is hygroscopic and absorbed moisture can affect solubility.^{[3][4]}

Troubleshooting Steps for Dissolution:

- Use the right solvent: DMSO is the primary recommended solvent for preparing stock solutions.[1][2]
- Apply energy: Sonication is frequently recommended to aid dissolution.[1] Gentle heating of the solution to 37°C can also improve solubility.[2]
- Proper Storage: Store stock solutions at -20°C or -80°C in aliquots to avoid repeated freeze-thaw cycles, which can degrade the compound and affect its solubility.[2]

Q3: My **DDR1-IN-4** has precipitated out of solution. What should I do?

If precipitation occurs, you can try to redissolve the compound by gentle warming and/or sonication.[3] If the precipitate does not go back into solution, it is recommended to prepare a fresh stock solution. To prevent precipitation, ensure the stock solution is not stored at inappropriate temperatures and avoid repeated freeze-thaw cycles.[2]

Q4: How should I prepare **DDR1-IN-4** for in vivo studies?

For in vivo administration, a multi-component vehicle is often required to maintain solubility and bioavailability. A commonly used formulation involves a combination of DMSO, PEG300, Tween 80, and saline or PBS.[1]

A sample preparation method for an in vivo formulation is as follows:

- Dissolve the required amount of **DDR1-IN-4** in DMSO to create a stock solution.
- Add PEG300 and mix thoroughly until the solution is clear.
- Add Tween 80 and mix well.
- Finally, add saline or PBS to reach the desired final concentration and mix until the solution is clear.[1]

It is crucial to develop a specific dissolution method based on the experimental animal model and the intended route of administration.[1]

Data Presentation

Table 1: Solubility of **DDR1-IN-4**

Solvent	Concentration	Notes	Reference
DMSO	200 mg/mL (353.77 mM)	Sonication is recommended.	[1]
DMSO	250 mg/mL (442.21 mM)	Ultrasonic assistance is needed.	[2]
DMSO	100 mg/mL (180.97 mM)	Use newly opened DMSO; sonication may be needed.	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **DDR1-IN-4** in DMSO

Materials:

- **DDR1-IN-4** powder (Molecular Weight: 565.34 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator bath

Procedure:

- Weigh out 5.65 mg of **DDR1-IN-4** powder and place it in a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the tube for 1-2 minutes to initially mix the powder and solvent.

- Place the tube in a sonicator bath and sonicate for 10-15 minutes, or until the powder is completely dissolved. Gentle warming to 37°C can be applied if necessary.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C.

Protocol 2: In Vitro DDR1 Phosphorylation Inhibition Assay

This protocol is a general guideline based on methods described in the literature.[\[5\]](#)[\[6\]](#)

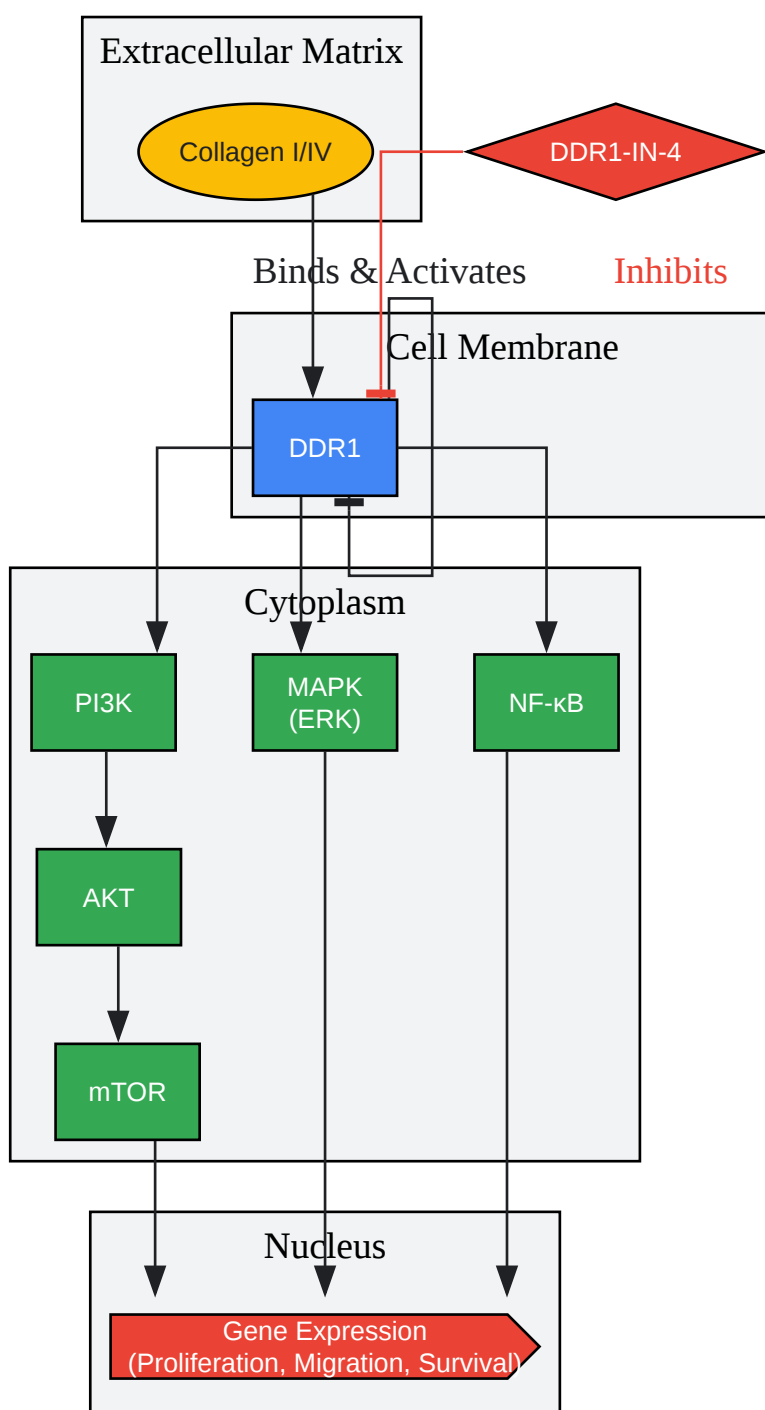
Materials:

- Cells overexpressing DDR1 (e.g., HT1080-DDR1)
- Cell culture medium (e.g., DMEM)
- Fetal Bovine Serum (FBS)
- Collagen Type I
- **DDR1-IN-4** stock solution (e.g., 10 mM in DMSO)
- Phosphate Buffered Saline (PBS)
- Lysis buffer
- Phosphatase and protease inhibitors
- Antibodies: anti-phospho-DDR1, anti-total-DDR1, and appropriate secondary antibodies
- ELISA or Western blot reagents

Procedure:

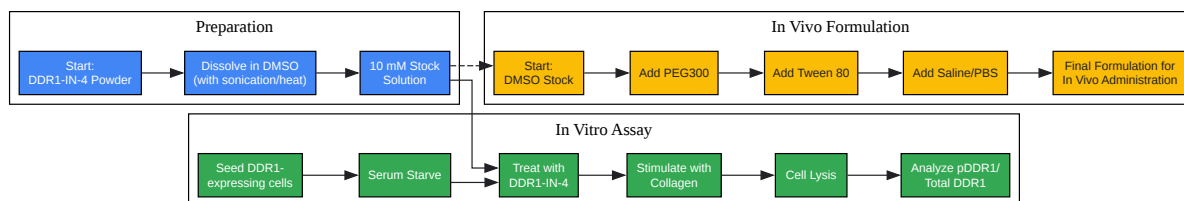
- **Cell Seeding:** Seed DDR1-overexpressing cells in a 96-well plate or other appropriate culture vessel and allow them to adhere overnight.
- **Serum Starvation:** The following day, replace the growth medium with serum-free medium and incubate for 24 hours to reduce basal receptor phosphorylation.
- **Inhibitor Treatment:** Prepare serial dilutions of **DDR1-IN-4** in serum-free medium. Add the diluted inhibitor to the cells and pre-incubate for 1-2 hours.
- **Collagen Stimulation:** Prepare a solution of Collagen Type I in serum-free medium. Add the collagen solution to the cells to stimulate DDR1 phosphorylation and incubate for the desired time (e.g., 90 minutes).^[7]
- **Cell Lysis:** Wash the cells with cold PBS and then add lysis buffer containing phosphatase and protease inhibitors.
- **Analysis:** Analyze the cell lysates for phosphorylated and total DDR1 levels using an ELISA or Western blot.
- **Data Interpretation:** Determine the IC₅₀ value of **DDR1-IN-4** by plotting the inhibition of DDR1 phosphorylation as a function of the inhibitor concentration.

Visualizations



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Caption: Simplified DDR1 signaling pathway and the inhibitory action of **DDR1-IN-4**.



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Caption: General experimental workflow for using **DDR1-IN-4**.

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